

An In-depth Technical Guide to Propyl 3-Cyclohexylpropanoate: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name: *Propyl 3-cyclohexylpropanoate*

CAS No.: 16595-06-5

Cat. No.: B1266762

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This technical guide provides a comprehensive overview of **propyl 3-cyclohexylpropanoate**, a saturated ester with potential applications in the fragrance and flavor industries. This document is intended for researchers, scientists, and drug development professionals interested in the synthesis, purification, and characterization of novel ester compounds. We will delve into the systematic nomenclature, detailed synthetic protocols based on established chemical principles, in-depth characterization methodologies, and a discussion of its potential applications, drawing parallels with structurally similar and commercially significant analogs.

Nomenclature and Structural Elucidation

The International Union of Pure and Applied Chemistry (IUPAC) name for the target compound is **propyl 3-cyclohexylpropanoate**. This name is derived from its structure as an ester formed from 3-cyclohexylpropanoic acid and propan-1-ol.

The structure consists of a propyl group ($-\text{CH}_2\text{CH}_2\text{CH}_3$) attached to the oxygen atom of the carboxyl group of 3-cyclohexylpropanoate. The latter is a three-carbon propanoate chain where the third carbon is attached to a cyclohexane ring.

Key Structural Features:

- **Ester Functional Group:** The central feature of the molecule, responsible for its characteristic properties.
- **Cyclohexyl Ring:** A bulky, saturated aliphatic ring that contributes to the molecule's lipophilicity and steric profile.
- **Propyl Chain:** A short alkyl chain derived from the alcohol.

Synthesis of Propyl 3-Cyclohexylpropanoate via Fischer Esterification

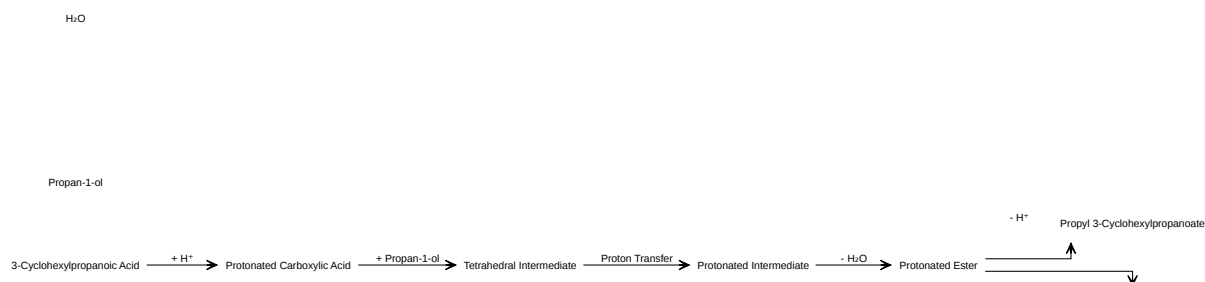
The most direct and classical approach for the synthesis of **propyl 3-cyclohexylpropanoate** is the Fischer esterification of 3-cyclohexylpropanoic acid with propan-1-ol, using a strong acid catalyst.^{[1][2][3]} This reversible reaction is driven to completion by using an excess of one of the reactants, typically the alcohol, and by removing the water formed during the reaction.^{[3][4]}

Reaction Mechanism

The Fischer esterification proceeds through a series of protonation and nucleophilic acyl substitution steps:^{[1][4]}

- **Protonation of the Carbonyl Oxygen:** The carboxylic acid is protonated by the acid catalyst, which activates the carbonyl carbon towards nucleophilic attack.^{[1][4]}
- **Nucleophilic Attack by the Alcohol:** The alcohol (propan-1-ol) acts as a nucleophile and attacks the electrophilic carbonyl carbon, leading to the formation of a tetrahedral intermediate.^[4]
- **Proton Transfer:** A proton is transferred from the oxonium ion to one of the hydroxyl groups, forming a good leaving group (water).^[1]
- **Elimination of Water:** The tetrahedral intermediate collapses, eliminating a molecule of water and forming a protonated ester.^{[1][4]}

- Deprotonation: The protonated ester is deprotonated to yield the final ester product and regenerate the acid catalyst.



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Caption: Mechanism of Fischer Esterification.

Experimental Protocol

This protocol is a self-validating system designed for the efficient synthesis and purification of **propyl 3-cyclohexylpropanoate**.

Materials:

- 3-Cyclohexylpropanoic acid
- Propan-1-ol (anhydrous)
- Sulfuric acid (concentrated) or p-toluenesulfonic acid

- Sodium bicarbonate (saturated aqueous solution)
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Toluene (for azeotropic removal of water, optional)
- Ethyl acetate (for extraction)
- Deionized water

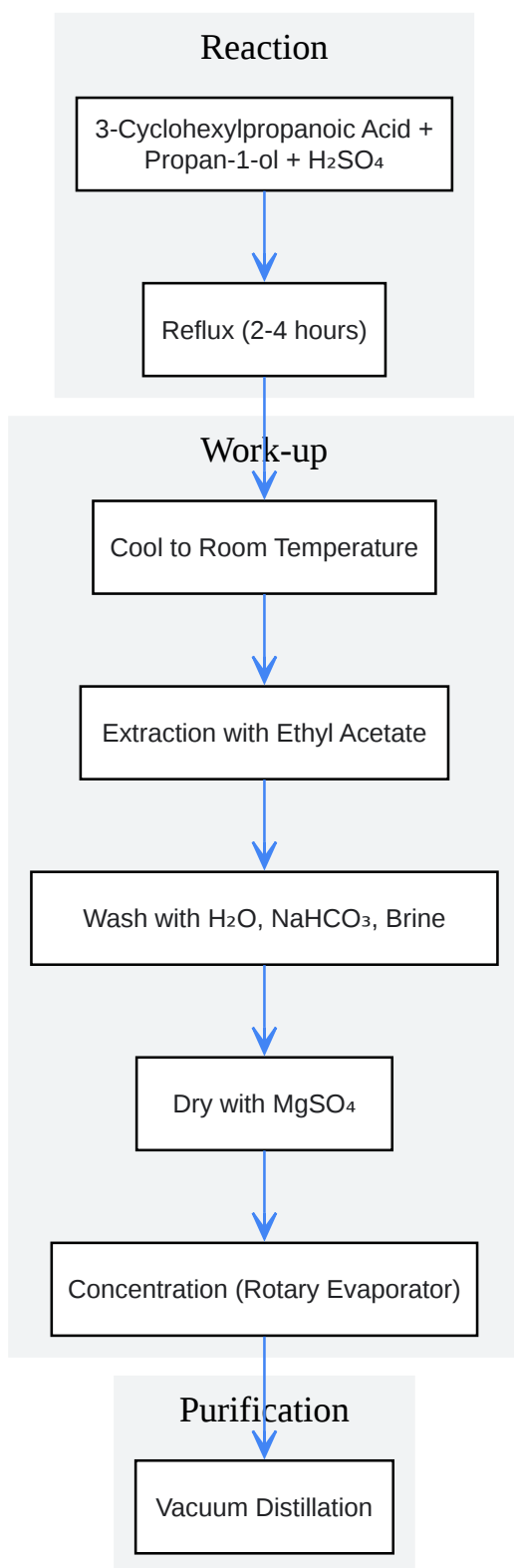
Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Distillation apparatus (for purification)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine 3-cyclohexylpropanoic acid and an excess of propan-1-ol (3-5 equivalents).
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the carboxylic acid weight) to the reaction mixture.
- **Reflux:** Heat the mixture to reflux with constant stirring. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC). The reaction is typically complete within 2-4 hours.^[2]

- Work-up:
 - Cool the reaction mixture to room temperature.
 - If a large excess of propan-1-ol was used, remove it under reduced pressure using a rotary evaporator.^[2]
 - Dilute the residue with ethyl acetate and transfer it to a separatory funnel.
 - Wash the organic layer sequentially with deionized water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.^[2]
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude ester.
- Purification: The crude **propyl 3-cyclohexylpropanoate** can be purified by vacuum distillation to yield a colorless liquid.



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Caption: Synthetic workflow for **propyl 3-cyclohexylpropanoate**.

Characterization and Analytical Data

Thorough characterization is essential to confirm the identity and purity of the synthesized **propyl 3-cyclohexylpropanoate**.

Technique	Expected Observations
¹ H NMR (Proton NMR)	Propyl Group: A triplet around 0.9 ppm (CH₃), a sextet around 1.6 ppm (-CH₂-), and a triplet around 4.0 ppm (-O-CH₂-). 3- Cyclohexylpropanoate Moiety: Multiplets in the range of 0.8-1.8 ppm corresponding to the cyclohexyl protons and the β-methylene protons of the propanoate chain. A triplet around 2.2 ppm for the α-methylene protons adjacent to the carbonyl group.
¹³ C NMR (Carbon NMR)	Propyl Group: Peaks around 10 ppm (CH₃), 22 ppm (-CH₂-), and 66 ppm (-O-CH₂-). 3- Cyclohexylpropanoate Moiety: A peak around 173 ppm for the carbonyl carbon. Multiple peaks in the range of 25-40 ppm for the cyclohexyl and propanoate methylene carbons.
IR (Infrared) Spectroscopy	A strong characteristic ester C=O stretching band around 1735 cm ⁻¹ . C-O stretching bands in the region of 1100-1300 cm ⁻¹ . C-H stretching bands just below 3000 cm ⁻¹ .
Mass Spectrometry (MS)	The molecular ion peak [M] ⁺ should be observed. Common fragmentation patterns would include the loss of the propyl group and cleavage at the ester linkage.
Gas Chromatography (GC)	A single major peak indicating the purity of the distilled product. The retention time can be used for routine quality control.

Physicochemical Properties and Potential Applications

While specific experimental data for **propyl 3-cyclohexylpropanoate** is not readily available, its properties can be extrapolated from similar compounds like allyl 3-cyclohexylpropanoate.[5] [6] It is expected to be a colorless liquid with a fruity odor.

Potential Applications:

- **Fragrance Industry:** Given that the structurally similar allyl 3-cyclohexylpropanoate possesses a pineapple-like fruity scent,[5][6][7][8] **propyl 3-cyclohexylpropanoate** is also anticipated to have a pleasant fruity aroma, making it a candidate for use in perfumes, cosmetics, and household products.
- **Flavor Industry:** Esters are widely used as flavoring agents.[7] The anticipated fruity notes of **propyl 3-cyclohexylpropanoate** suggest its potential as a food-grade flavoring agent, pending toxicological evaluation.
- **Specialty Chemical Intermediate:** It can serve as a building block in the synthesis of more complex molecules in the pharmaceutical and materials science sectors.

Safety Considerations

Based on the classification of the related compound, allyl 3-cyclohexylpropanoate, **propyl 3-cyclohexylpropanoate** should be handled with care.[9] It may be harmful if swallowed or in contact with skin and could potentially cause skin sensitization.[9] Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling this compound.

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